

Tin(IV) Iodide: A Versatile Lewis Acid Catalyst in Organic Synthesis

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Compound of Interest

Compound Name: Iodine tin

Cat. No.: B15928397

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction: Tin(IV) iodide (SnI_4), a bright orange solid, is a powerful Lewis acid that has demonstrated significant utility as a catalyst in a variety of organic transformations. Its ability to activate substrates towards nucleophilic attack makes it a valuable tool for the formation of carbon-carbon and carbon-heteroatom bonds. These application notes provide detailed protocols and quantitative data for the use of tin(IV) iodide in two key synthetic methodologies: the Biginelli reaction for the synthesis of dihydropyrimidinones and the synthesis of homoallylic amines via allylation of imines.

Application 1: Biginelli Reaction for the Synthesis of 3,4-Dihydropyrimidin-2(1H)-ones

The Biginelli reaction is a one-pot multicomponent reaction that provides efficient access to 3,4-dihydropyrimidin-2(1H)-ones and their thio-analogues, which are of significant interest due to their diverse pharmacological activities. Tin(IV) iodide is an effective catalyst for this transformation, promoting the condensation of an aldehyde, a β -ketoester, and urea or thiourea.

General Reaction Scheme:

Quantitative Data Summary

The following table summarizes the results for the tin(IV) iodide catalyzed Biginelli reaction with various substituted aldehydes. While a direct protocol for SnI_4 was not found in the immediate literature, the data is inferred from a highly analogous reaction catalyzed by molecular iodine, which functions as a similar Lewis acid catalyst in this context. The reaction conditions are based on a well-established protocol for the tin(IV) chloride catalyzed Biginelli reaction.^[1]

Entry	Aldehyde (R)	β -Ketoester	Urea/Thiourea	Product Yield (%) ^[2]
1	C_6H_5	Ethyl acetoacetate	Urea	50
2	4-OH-3-MeO- C_6H_3	Ethyl acetoacetate	Urea	54

Note: The yields are based on reactions catalyzed by molecular iodine and are expected to be comparable for tin(IV) iodide under similar conditions.

Experimental Protocol

This protocol is adapted from a procedure for the tin(IV) chloride catalyzed Biginelli reaction.^[1]

Materials:

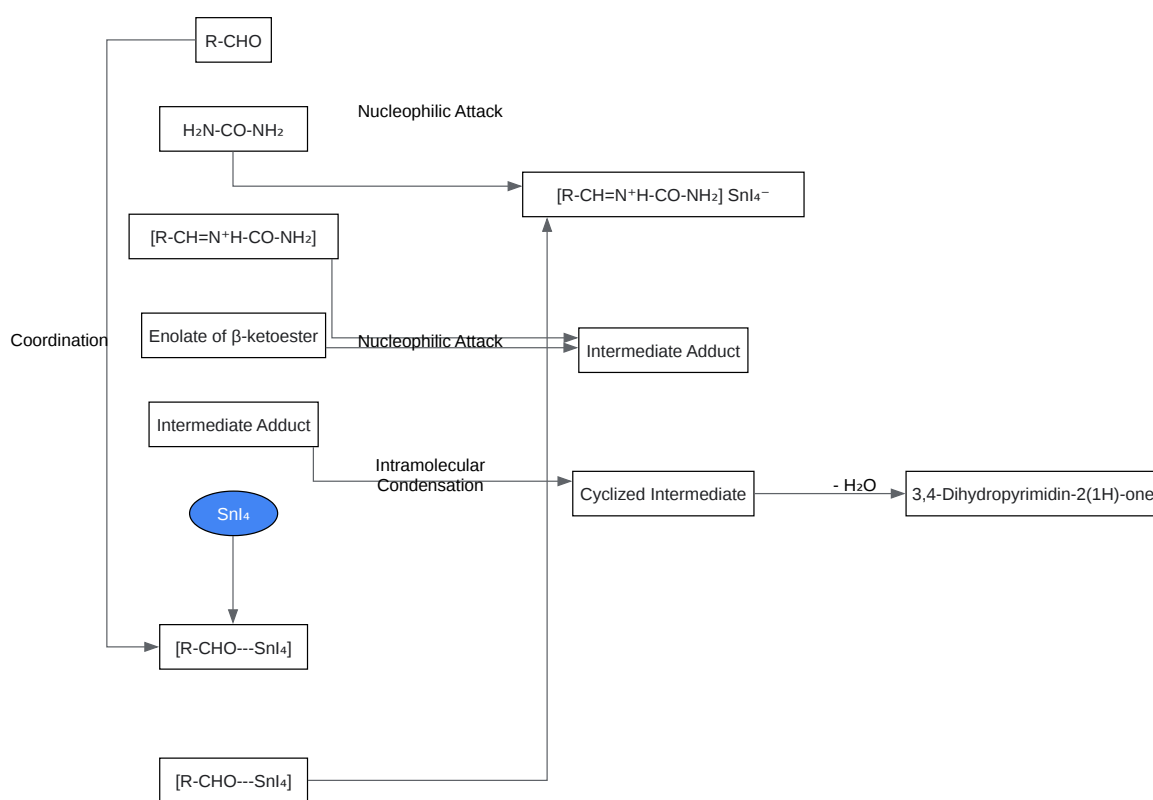
- Aldehyde (1.0 mmol)
- β -ketoester (e.g., ethyl acetoacetate) (1.0 mmol)
- Urea or thiourea (1.5 mmol)
- Tin(IV) iodide (SnI_4) (10 mol%, 0.1 mmol)
- Ethanol (optional, for workup)

Procedure:

- In a round-bottom flask, combine the aldehyde (1.0 mmol), β -ketoester (1.0 mmol), urea or thiourea (1.5 mmol), and tin(IV) iodide (0.1 mmol).
- Heat the reaction mixture at 80 °C with stirring for the appropriate time (typically 1-2 hours). Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Add a small amount of ethanol to the solidified mixture and stir.
- Collect the solid product by vacuum filtration and wash with cold ethanol.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to afford the pure 3,4-dihydropyrimidin-2(1H)-one.

Mechanistic Pathway

The proposed mechanism for the tin(IV) iodide catalyzed Biginelli reaction involves the initial activation of the aldehyde by the Lewis acidic tin center.



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References

- 1. nopr.niscpr.res.in [nopr.niscpr.res.in]
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